

# Personal protective equipment for handling alpha-Bourbonene

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## Compound of Interest

Compound Name: *alpha-Bourbonene*

Cat. No.: *B1203144*

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## Essential Safety and Handling Guide for alpha-Bourbonene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **alpha-Bourbonene** (CAS No. 5208-58-2), a sesquiterpenoid. Given the limited availability of a specific Safety Data Sheet (SDS), this document synthesizes information on its known properties and general safety protocols for volatile and flammable organic compounds. Adherence to these guidelines is essential to ensure a safe laboratory environment.

## Hazard Assessment and Personal Protective Equipment (PPE)

**alpha-Bourbonene** is a volatile organic compound with a high flash point, indicating it is a combustible liquid. While specific toxicity data is not readily available, its chemical class suggests that inhalation of vapors and skin contact should be minimized.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and vapors.
Skin Protection	Nitrile or neoprene gloves. A flame-retardant lab coat.	Prevents skin contact and protects from potential splashes of the flammable liquid.
Respiratory Protection	Work in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, use a respirator with an organic vapor cartridge.	Minimizes inhalation of potentially harmful vapors.

## Physical and Chemical Properties

A summary of the known quantitative data for **alpha-Bourbonene** is provided below for easy reference.

Property	Value	Source
Chemical Formula	C15H24	PubChem[1]
Molecular Weight	204.35 g/mol	PubChem[1]
Boiling Point	254-256 °C @ 760 mmHg	Perflavory[2]
Flash Point	105 °C (221 °F)	Perflavory[2]
Vapor Pressure	0.026 mmHg @ 25 °C (estimated)	Perflavory[2]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **alpha-Bourbonene** from receipt to use in experimental procedures.

- Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Ensure the container is tightly sealed.
- Store away from incompatible materials such as strong oxidizing agents.
- Preparation for Use:
  - Work within a certified chemical fume hood to minimize vapor inhalation.
  - Ensure all necessary PPE is worn correctly before handling the substance.
  - Have spill control materials (e.g., absorbent pads, sand) readily available.
  - Use spark-proof tools and equipment to prevent ignition.
- Experimental Procedure:
  - Dispense the smallest required amount of **alpha-Bourbonene** for the experiment.
  - Keep the primary container sealed when not in use.
  - Avoid direct contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
  - If inhalation occurs, move to fresh air immediately. If breathing is difficult, seek medical attention.

## Disposal Plan

Proper disposal of **alpha-Bourbonene** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste containing **alpha-Bourbonene**, including unused material, contaminated labware, and spill cleanup debris, in a designated and clearly labeled hazardous waste

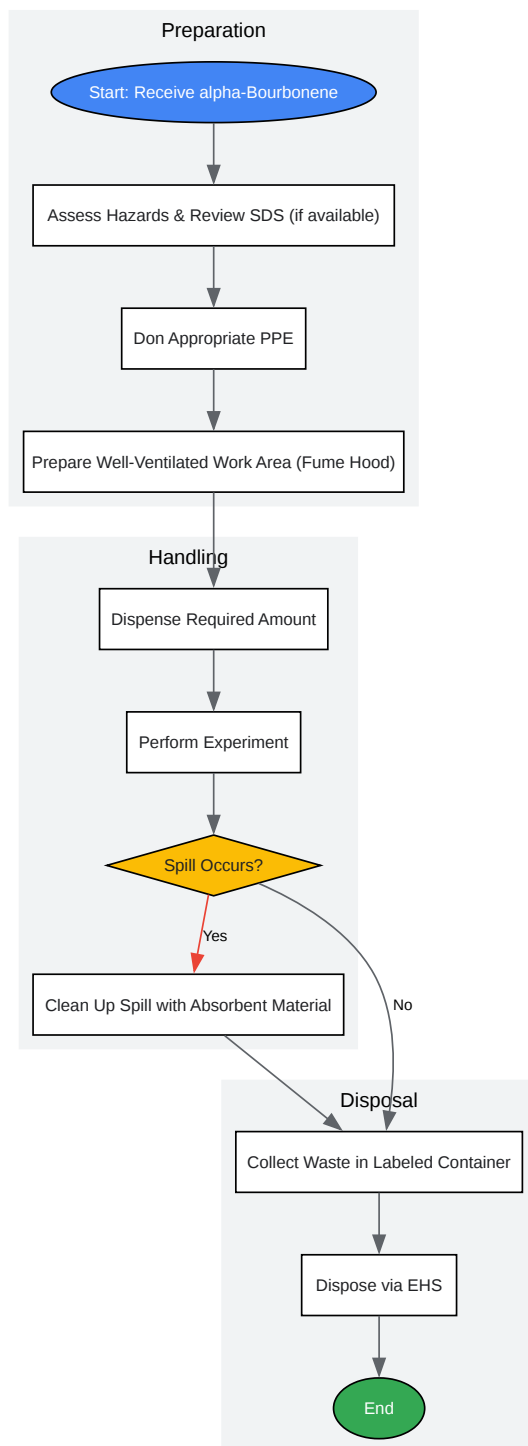
container.

- The container must be made of a compatible material and kept tightly sealed.
- Waste Segregation:
  - Do not mix **alpha-Bourbonene** waste with other incompatible waste streams.
- Disposal Procedure:
  - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
  - Follow all local, state, and federal regulations for the disposal of volatile organic waste.

## Safe Handling and Disposal Workflow

The following diagram illustrates the key decision points and actions for the safe handling and disposal of **alpha-Bourbonene**.

## alpha-Bourbonene: Safe Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **alpha-Bourbonene**.

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## References

- 1. alpha-Bourbonene | C<sub>15</sub>H<sub>24</sub> | CID 530816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alpha-bourbonene, 5208-58-2 [perflavory.com]
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